

Stilbazo solubility in different solvents.

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Compound of Interest

Compound Name: Stilbazo

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Stilbazo Solubility: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Stilbazo** (CAS 1571-36-4), a complex azo dye also known as Diammonium 4,4'-bis[(3,4-dihydroxyphenyl)azo]stilbene-2,2'-disulphonate. Due to a lack of publicly available quantitative solubility data, this document focuses on qualitative descriptions found in technical data sheets and provides a detailed, generalized experimental protocol for determining its solubility in various solvents.

Core Concepts in Stilbazo Solubility

Stilbazo is an azo dye containing multiple functional groups, including sulfonic acid and hydroxyl groups, which significantly influence its solubility. The presence of sulfonic acid groups generally imparts water solubility to azo dyes.^{[1][2]} Technical data sheets consistently describe **Stilbazo** as "soluble in water" and "slightly soluble in alcohol".^[3] The term "soluble" in a qualitative context does not provide the precise measurements required for many research and development applications. Therefore, experimental determination is crucial for obtaining quantitative solubility data (e.g., in g/L or mol/L) for specific applications.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **Stilbazo** in various solvents is not readily available in published resources. The following table is provided as an

illustrative example for how experimentally determined solubility data for **Stilbazo** could be presented.

Table 1: Illustrative Solubility of **Stilbazo** in Various Solvents at 25°C

Solvent	Chemical Class	Illustrative Solubility (g/L)	Illustrative Molar Solubility (mol/L)
Water	Protic, Polar	Value	Value
Methanol	Protic, Polar	Value	Value
Ethanol	Protic, Polar	Value	Value
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	Value	Value
Acetone	Aprotic, Polar	Value	Value
Dichloromethane	Halogenated	Value	Value
Toluene	Aromatic	Value	Value

Note: The values in this table are placeholders and should be determined experimentally. The actual solubility will depend on the specific experimental conditions, including temperature and purity of the compound and solvents.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **Stilbazo** in a given solvent, employing the widely accepted shake-flask method followed by UV-Vis spectrophotometric analysis. This method is particularly suitable for colored compounds like **Stilbazo**.

Principle

A saturated solution of **Stilbazo** is prepared by agitating an excess amount of the compound in the solvent of interest until equilibrium is reached. The undissolved solid is then removed, and the concentration of **Stilbazo** in the clear supernatant is determined using UV-Vis spectrophotometry by comparing its absorbance to a pre-established calibration curve.

Materials and Equipment

- **Stilbazo** (solid)
- Solvents of interest (e.g., water, ethanol, DMSO)
- Volumetric flasks
- Pipettes
- Centrifuge and centrifuge tubes or syringe filters (0.45 μm)
- UV-Vis spectrophotometer
- Cuvettes
- Analytical balance
- Orbital shaker or magnetic stirrer
- Temperature-controlled environment (e.g., incubator or water bath)

Detailed Methodology

Part 1: Preparation of a Saturated Solution (Shake-Flask Method)

- **Addition of Excess Solute:** Accurately weigh an amount of **Stilbazo** that is in excess of its expected solubility and add it to a sealed container (e.g., a glass vial or flask) containing a known volume of the desired solvent.
- **Equilibration:** Place the sealed container in a temperature-controlled environment (e.g., 25°C) and agitate it using an orbital shaker or magnetic stirrer for a sufficient period to reach equilibrium. A typical duration is 24-48 hours, but the optimal time should be determined experimentally by taking measurements at different time points until the concentration in the solution remains constant.
- **Phase Separation:** After equilibration, allow the solution to stand undisturbed to let the excess solid settle. To separate the saturated solution from the undissolved solid, either

centrifuge the sample at a high speed or filter the supernatant through a syringe filter (0.45 μm) that does not interact with the compound or solvent. This step is critical to ensure that no solid particles interfere with the subsequent concentration measurement.

Part 2: Preparation of a Calibration Curve

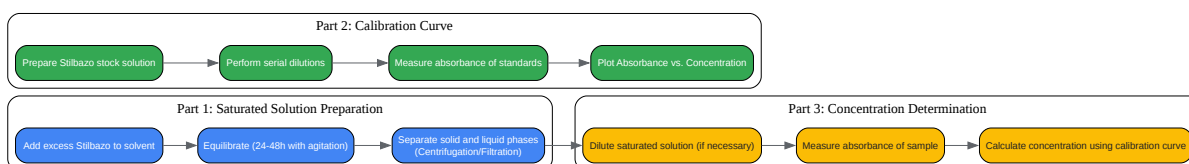
- **Stock Solution Preparation:** Accurately weigh a known mass of **Stilbazo** and dissolve it in a known volume of the solvent to prepare a stock solution of a specific concentration.
- **Serial Dilutions:** Perform a series of dilutions from the stock solution to create a set of standard solutions with at least five different, known concentrations.
- **Spectrophotometric Measurement:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Stilbazo** in the specific solvent, using the pure solvent as a blank. The λ_{max} for **Stilbazo** in a pH 5.0 buffer solution is approximately 413 nm.^[3]
- **Plotting the Curve:** Plot a graph of absorbance versus concentration for the standard solutions. The resulting plot should be a straight line that passes through the origin, in accordance with the Beer-Lambert law. Determine the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept.

Part 3: Determination of **Stilbazo** Concentration in the Saturated Solution

- **Dilution of Saturated Solution:** If the absorbance of the saturated solution is too high (typically above 1.5-2.0), accurately dilute a known volume of the clear supernatant with the solvent to bring the absorbance within the linear range of the calibration curve.
- **Absorbance Measurement:** Measure the absorbance of the diluted (or undiluted, if appropriate) saturated solution at the λ_{max} .
- **Concentration Calculation:** Use the equation of the calibration curve to calculate the concentration of **Stilbazo** in the measured solution. If the sample was diluted, multiply the calculated concentration by the dilution factor to determine the solubility of **Stilbazo** in the solvent.

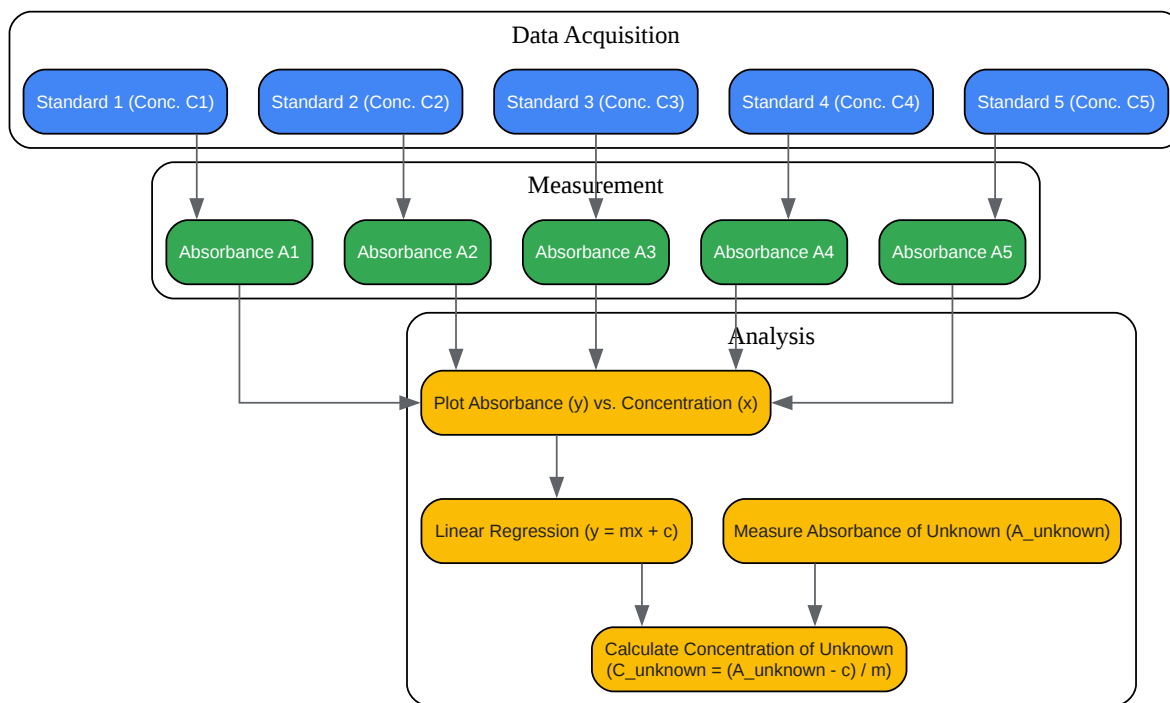
Visualizing the Experimental Workflow

The following diagrams illustrate the key stages of the experimental protocol for determining the solubility of **Stilbazo**.



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Fig. 1: Overall experimental workflow for **Stilbazo** solubility determination.



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Fig. 2: Logical flow for creating and using a calibration curve.

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References

- 1. books.rsc.org [books.rsc.org]
- 2. researchgate.net [researchgate.net]

- 3. Stilbazo | 1571-36-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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